

storage and handling recommendations for 1-phenyl-2-nitropropene

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Compound of Interest

Compound Name: 1-Phenyl-2-nitropropene

Cat. No.: B1663983

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Technical Support Center: 1-Phenyl-2-Nitropropene

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage and handling of **1-phenyl-2-nitropropene** (P2NP). Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during laboratory experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1-phenyl-2-nitropropene**?

A1: To ensure the stability and purity of **1-phenyl-2-nitropropene**, it is crucial to store it under appropriate conditions. The compound should be stored in a cool, dry, and dark environment, away from strong oxidizing agents.^{[1][2]} Exposure to higher temperatures can lead to degradation over time.^{[1][3]} For optimal shelf life, please refer to the storage temperature guidelines in the table below.

Q2: What are the main hazards associated with handling **1-phenyl-2-nitropropene**?

A2: **1-Phenyl-2-nitropropene** is classified as a hazardous substance and should be handled with care. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[4] Appropriate personal protective equipment (PPE), including gloves,

safety goggles, and a lab coat, should always be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

Q3: What does it mean if my **1-phenyl-2-nitropropene** has changed color?

A3: Pure **1-phenyl-2-nitropropene** is a light-yellow crystalline solid.[5] A significant color change, such as darkening to a deep orange or brown, can be an indication of decomposition. [6] This is often accelerated by improper storage conditions, such as exposure to high temperatures or light. If you observe a significant color change, it is recommended to verify the purity of the compound using analytical methods before use.

Q4: What solvents are suitable for dissolving **1-phenyl-2-nitropropene**?

A4: **1-Phenyl-2-nitropropene** is practically insoluble in water but is soluble in a variety of organic solvents.[2] Common solvents for dissolving P2NP include ethanol, acetone, and dimethyl sulfoxide (DMSO).[2] The choice of solvent will depend on the specific requirements of your experiment.

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **1-phenyl-2-nitropropene** in your experiments.

Problem	Possible Cause	Recommended Solution
Unexpected experimental results or low yield.	Degradation of 1-phenyl-2-nitropropene due to improper storage.	Verify the purity of your P2NP sample using analytical techniques such as GC/MS or NMR to check for the presence of degradation products like benzaldehyde or nitroethane derivatives.[7] Ensure the compound has been stored according to the recommended conditions.
Difficulty in accurately weighing the solid compound.	The powdered form of 1-phenyl-2-nitropropene can be prone to static electricity, making it difficult to handle and weigh accurately.	Use an anti-static weighing dish or an ionizer. Handle the compound in a controlled environment with minimal air drafts. For detailed instructions, refer to the experimental protocol on "Safe Weighing and Dissolution."
The compound appears clumpy or has an unusual texture.	Absorption of moisture from the atmosphere.	Store the compound in a desiccator over a suitable drying agent. Ensure the container is tightly sealed after each use.
Inconsistent results between different batches of the compound.	Variation in the purity of the 1-phenyl-2-nitropropene.	It is good practice to determine the purity of each new batch of P2NP upon receipt using a melting point test or other analytical methods. The melting point of pure P2NP is in the range of 63-65 °C.[3][5]

Quantitative Data Summary

The following table summarizes the key quantitative data for the storage and handling of **1-phenyl-2-nitropropene**.

Parameter	Value	Reference
Short-term Storage Temperature	0 - 4 °C (days to weeks)	[8]
Long-term Storage Temperature	-20 °C (months to years)	[8]
Recommended Storage Temperature	2 - 8 °C	[1][3]
Melting Point	63 - 65 °C	[3][5]
Molecular Weight	163.17 g/mol	[5]

Experimental Protocols

Protocol 1: Safe Weighing and Dissolution of 1-Phenyl-2-Nitropropene

Objective: To provide a step-by-step procedure for the safe and accurate weighing of solid **1-phenyl-2-nitropropene** and its subsequent dissolution.

Materials:

- **1-phenyl-2-nitropropene**
- Anti-static weighing boat or glassine paper
- Spatula
- Analytical balance
- Appropriate solvent (e.g., ethanol, acetone, DMSO)
- Volumetric flask

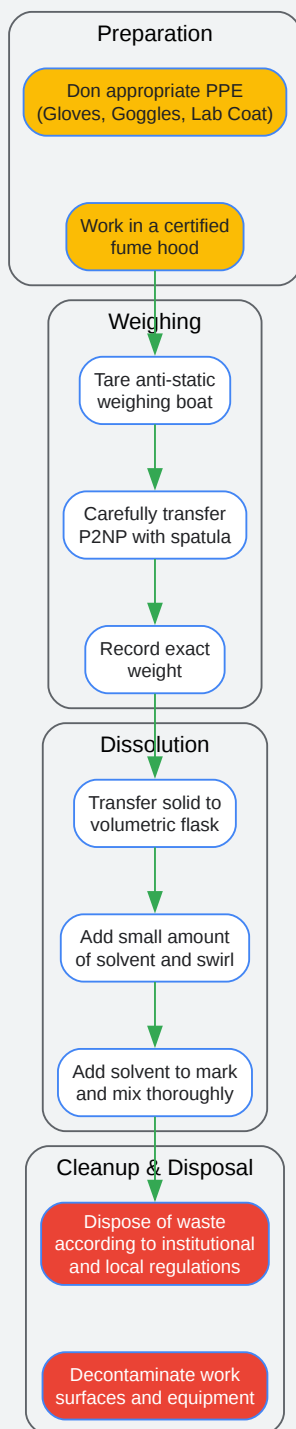
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemically resistant gloves

Procedure:

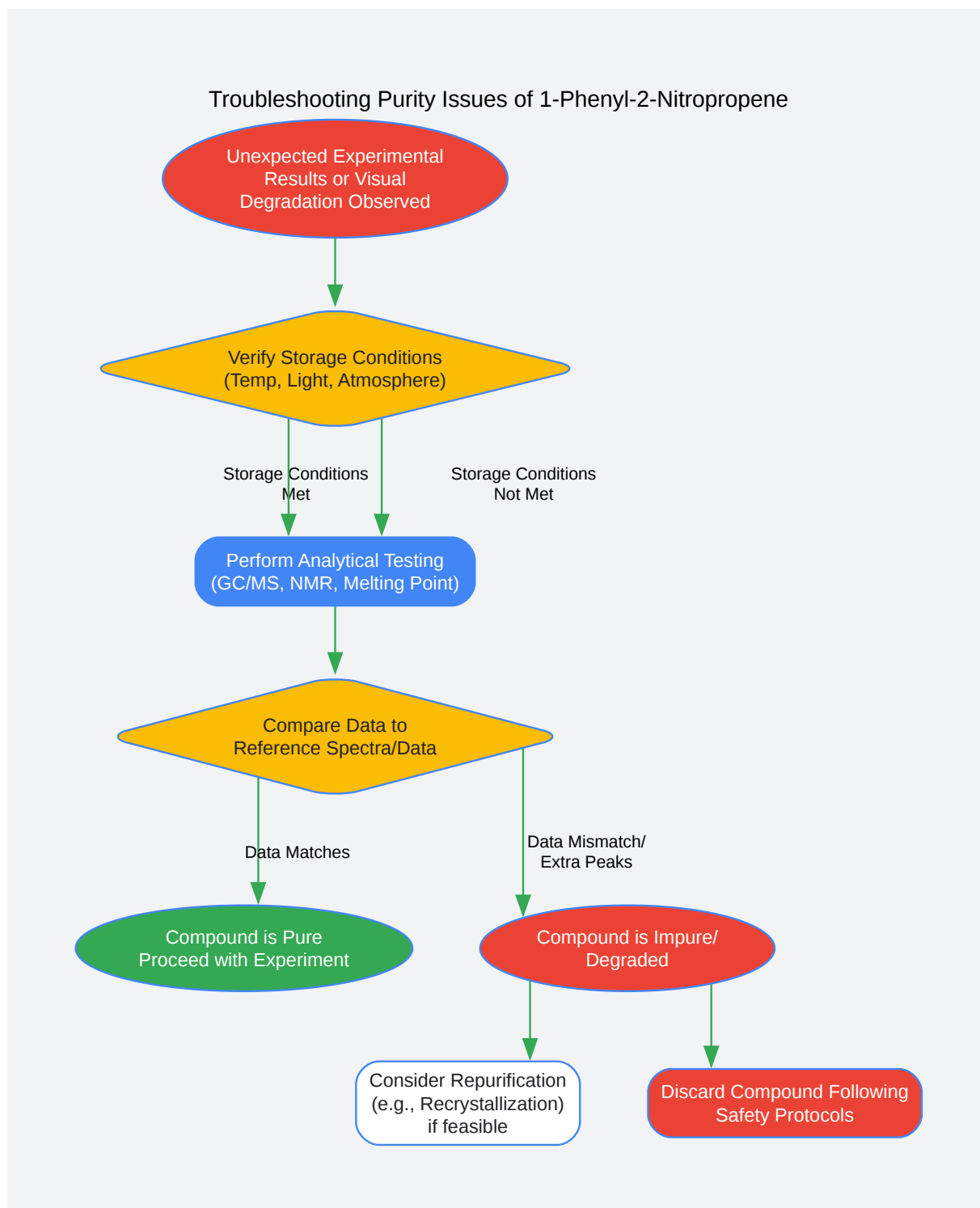
- Preparation: Ensure you are wearing the appropriate PPE. Perform all operations in a well-ventilated fume hood.
- Weighing:
 - Place the anti-static weighing boat on the analytical balance and tare the balance.
 - Carefully transfer the desired amount of **1-phenyl-2-nitropropene** to the weighing boat using a clean spatula.
 - If static is an issue, an anti-static gun can be used to neutralize the static charge on the weighing boat and spatula.
 - Record the exact weight of the compound.
- Dissolution:
 - Carefully transfer the weighed solid into a clean, dry volumetric flask of the appropriate size.
 - Add a small amount of the chosen solvent to the flask to wet the solid.
 - Gently swirl the flask to dissolve the compound. A magnetic stirrer can be used for larger volumes.
 - Once the solid is fully dissolved, add the solvent to the calibration mark of the volumetric flask.
 - Cap the flask and invert it several times to ensure a homogenous solution.

Visualizations

Safe Handling Workflow for 1-Phenyl-2-Nitropropene

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Caption: A workflow diagram for the safe handling of **1-phenyl-2-nitropropene**.



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References

- 1. Phenyl-2-nitropropene - Wikipedia [en.wikipedia.org]
- 2. guidechem.com [guidechem.com]
- 3. What is 1-Phenyl-2-nitropropene?_Chemicalbook [chemicalbook.com]
- 4. 1-Phenyl-2-nitropropene | C₉H₉NO₂ | CID 1549520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bloomtechz.com [bloomtechz.com]
- 6. Phenyl-2-nitropropene crystallization , Hive Methods Discourse [chemistry.mdma.ch]
- 7. 1-Phenyl-2-nitropropene | 18315-84-9 | Benchchem [benchchem.com]
- 8. Buy 1-Phenyl-2-nitropropene | 705-60-2 | >98% [smolecule.com]
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